

Performance of 2-Nonoxyethanol in Diverse Solvent Systems: A Comparative Guide

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Compound of Interest

Compound Name: *Acetic acid;2-nonoxyethanol*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the anticipated performance of 2-nonoxyethanol across various solvent systems. Due to a lack of specific experimental data for 2-nonoxyethanol in publicly available literature, this comparison is based on the well-established principles of solvent chemistry and the known behavior of structurally similar long-chain alkoxy ethanols and non-ionic surfactants. The information herein is intended to guide researchers in solvent selection and the design of experimental protocols for performance evaluation.

Data Presentation: A Qualitative Comparison

The performance of 2-nonoxyethanol as a solvent or additive is critically dependent on the properties of the solvent system it is incorporated into. Its amphiphilic nature, possessing both a polar ethylene glycol moiety and a nonpolar nonyl chain, dictates its solubility and interaction with other components in a formulation. The following table summarizes the expected qualitative performance of 2-nonoxyethanol in different classes of solvents.

Solvent Class	Representative Solvents	Expected Solubility of 2-Nonoxyethanol	Anticipated Performance Characteristics
Polar Protic	Water, Ethanol, Propylene Glycol	Moderate to Good	<p>In aqueous systems, 2-nonoxyethanol is expected to form micelles at concentrations above its critical micelle concentration (CMC). It can act as a solubilizing agent for poorly water-soluble drugs and as a penetration enhancer in topical formulations by disrupting the stratum corneum.[1][2][3]</p>
Polar Aprotic	Dimethyl Sulfoxide (DMSO), Acetonitrile, N-Methyl-2-pyrrolidone (NMP)	Good	<p>Expected to be readily miscible. These solvents can act as co-solvents with 2-nonoxyethanol to enhance drug solubility and skin penetration. The combination may offer synergistic effects in transdermal drug delivery systems.[4]</p>
Nonpolar Aprotic	Hexane, Toluene, Isopropyl Myristate	Good	<p>Readily soluble due to the long nonpolar alkyl chain. In these systems, 2-nonoxyethanol can</p>

function as a co-surfactant or emulsifier in the preparation of microemulsions and nanoemulsions for drug delivery.

Lipids and Oils

Oleic Acid, Mineral Oil, Silicone Oils

Good

Highly compatible. Often used in the oil phase of emulsions and as a penetration enhancer itself. Its incorporation can improve the stability and skin permeation of lipid-based formulations.^[1]

Experimental Protocols: Methodologies for Performance Evaluation

To quantitatively assess the performance of 2-nonoxyethanol in a specific solvent system, the following experimental protocols are recommended.

Determination of Solubility and Miscibility

Objective: To determine the saturation solubility of 2-nonoxyethanol in a given solvent or the miscibility of the two liquids.

Methodology:

- Visual Miscibility Assessment:
 - Prepare a series of vials with a fixed volume of the chosen solvent.
 - Incrementally add known volumes of 2-nonoxyethanol to each vial.

- After each addition, vortex the vial for 1-2 minutes and visually inspect for phase separation or turbidity against a dark background.
- The point at which the solution remains clear and homogenous indicates miscibility at that ratio.
- Saturated Solubility by HPLC:
 - Add an excess amount of 2-nonoxyethanol to a known volume of the solvent in a sealed container.
 - Agitate the mixture at a constant temperature for 24-48 hours to ensure equilibrium is reached.
 - Centrifuge the suspension to pellet the undissolved 2-nonoxyethanol.
 - Carefully collect an aliquot of the supernatant, filter it through a 0.22 μm syringe filter, and dilute it with a suitable mobile phase.
 - Quantify the concentration of 2-nonoxyethanol in the diluted sample using a validated High-Performance Liquid Chromatography (HPLC) method with a suitable detector (e.g., Refractive Index Detector or Evaporative Light Scattering Detector).

Evaluation of Skin Permeation Enhancement

Objective: To quantify the effect of 2-nonoxyethanol in a specific solvent system on the permeation of a model drug through a skin model.

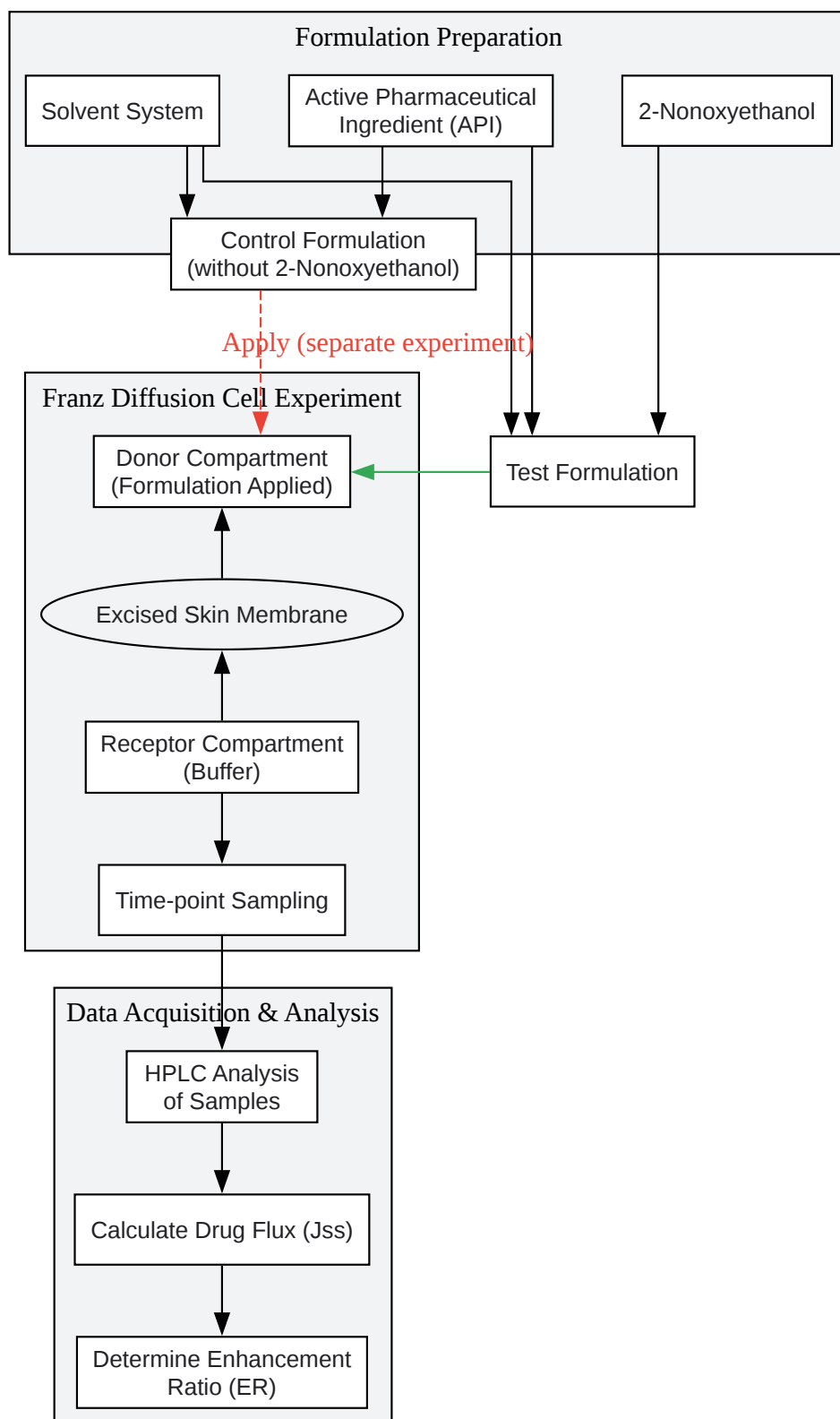
Methodology:

- Franz Diffusion Cell Setup:
 - Use excised human or animal skin (e.g., porcine or rat skin) as the membrane in a Franz diffusion cell apparatus.
 - Mount the skin between the donor and receptor compartments of the Franz cell, with the stratum corneum facing the donor compartment.

- Fill the receptor compartment with a suitable buffer (e.g., phosphate-buffered saline, pH 7.4) and maintain it at $32^{\circ}\text{C} \pm 1^{\circ}\text{C}$ to mimic physiological skin temperature.
- Stir the receptor fluid continuously.
- Permeation Study:
 - Prepare the formulation of the model drug in the solvent system with and without 2-nonoxyethanol.
 - Apply a finite dose of the formulation to the skin surface in the donor compartment.
 - At predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, 12, 24 hours), withdraw samples from the receptor compartment and replace the volume with fresh buffer.
 - Analyze the concentration of the model drug in the collected samples using a validated analytical method (e.g., HPLC-UV, LC-MS/MS).
- Data Analysis:
 - Calculate the cumulative amount of drug permeated per unit area of the skin over time.
 - Determine the steady-state flux (J_{ss}) from the slope of the linear portion of the cumulative amount versus time plot.
 - Calculate the permeability coefficient (K_p) and the enhancement ratio (ER) by comparing the flux of the drug from the formulation containing 2-nonoxyethanol to the control formulation without it.

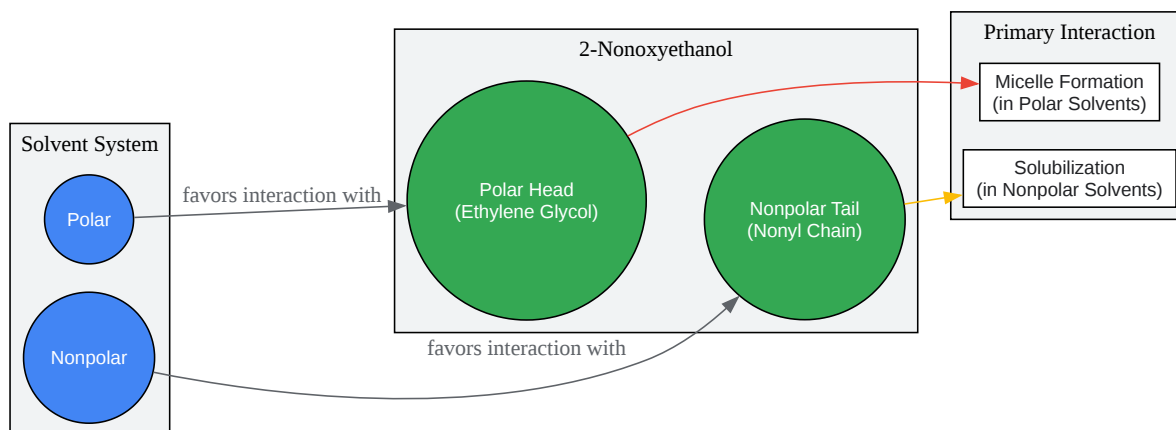
Mandatory Visualization

The following diagrams illustrate key conceptual and experimental workflows relevant to the performance evaluation of 2-nonoxyethanol.



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Caption: Experimental workflow for evaluating skin permeation enhancement.



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Caption: Interactions of 2-nonoxyethanol in different solvent types.

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References

- 1. Penetration Enhancement of Topical Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. longdom.org [longdom.org]
- 3. researchgate.net [researchgate.net]
- 4. Improved Topical Drug Delivery: Role of Permeation Enhancers and Advanced Approaches - PMC [pmc.ncbi.nlm.nih.gov]
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